

# (5-Chloro-2-methoxyphenyl)methanamine

## molecular structure

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### Compound of Interest

Compound Name:	(5-Chloro-2-methoxyphenyl)methanamine
Cat. No.:	B183563

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An In-depth Technical Guide on the Molecular Structure of **(5-Chloro-2-methoxyphenyl)methanamine**

This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, and analytical characterization of **(5-Chloro-2-methoxyphenyl)methanamine**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who require detailed information on this compound.

## Molecular Identity and Physicochemical Properties

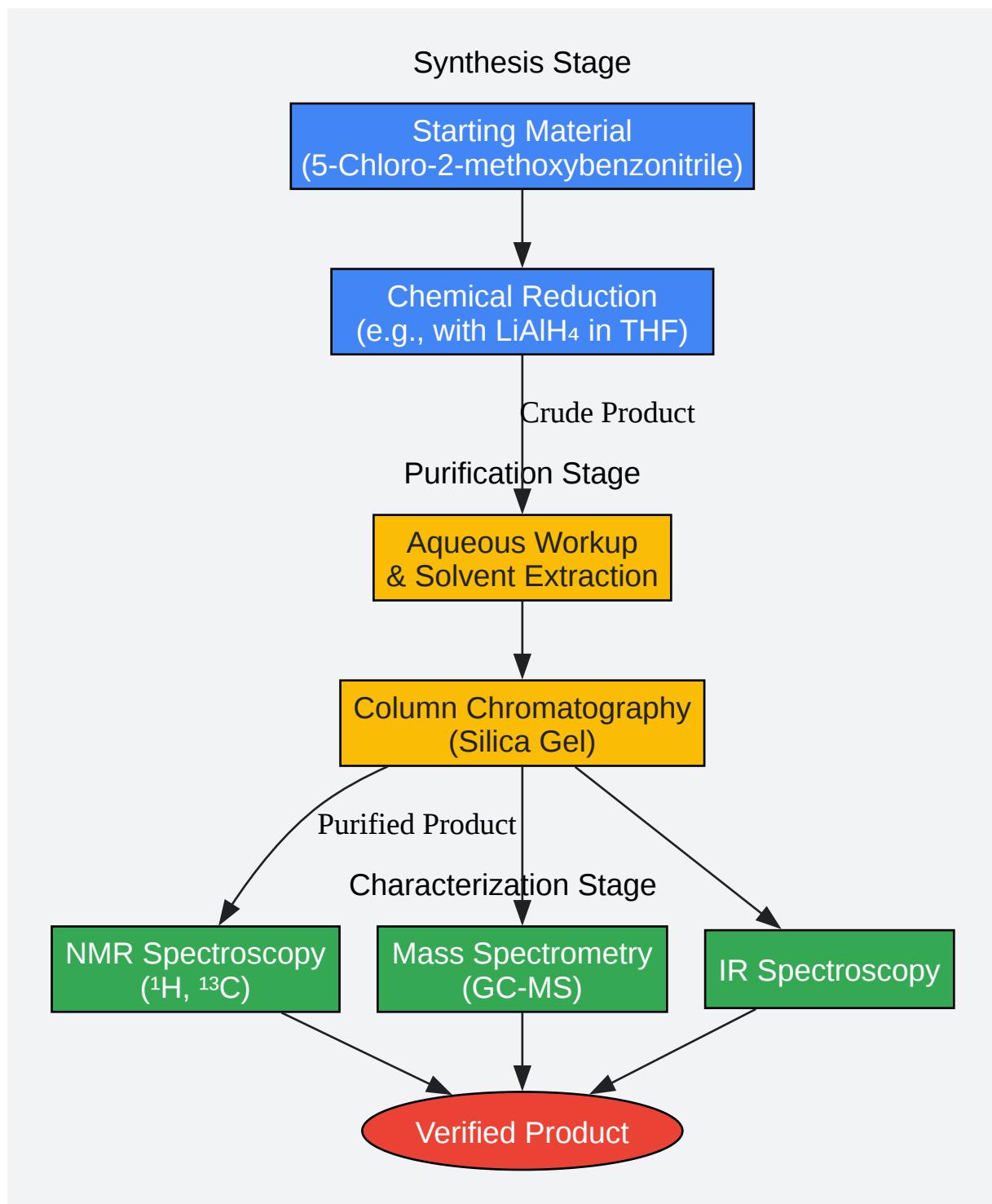
**(5-Chloro-2-methoxyphenyl)methanamine** is a substituted benzylamine derivative. Its core structure consists of a benzene ring substituted with a chlorine atom, a methoxy group, and an aminomethyl group. The hydrochloride salt is a common form for handling and storage.[\[1\]](#)

Identifier	Value	Source
IUPAC Name	(5-chloro-2-methoxyphenyl)methanamine	Inferred from hydrochloride salt[1]
CAS Number	181473-92-7	
Molecular Formula	C8H10ClNO	[1]
Molecular Weight	171.62 g/mol	Calculated from formula
InChI Key	OPBLMGOXNGWHTM-UHFFFAOYSA-N	[1] (for hydrochloride)
SMILES	COc1ccccc1C=C(C=C1Cl)CN	Inferred from name

Note: Some identifiers are for the hydrochloride salt of the compound, as it is more commonly catalogued.[1]

## Molecular Structure Visualization

The two-dimensional chemical structure of **(5-Chloro-2-methoxyphenyl)methanamine** illustrates the connectivity of its atoms. The phenyl ring is substituted at positions 1, 2, and 5 with the aminomethyl, methoxy, and chloro groups, respectively.



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## References

- 1. (5-Chloro-2-methoxyphenyl)methanamine hydrochloride | 350480-55-6 [sigmaaldrich.com]
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